

Application of Dimethyl Adipate-d4 in Environmental Analysis: A Comprehensive Guide

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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Introduction

Dimethyl adipate (DMA) is a widely used industrial chemical, primarily functioning as a plasticizer, solvent, and chemical intermediate.^{[1][2]} Its presence in various consumer and industrial products raises concerns about its potential release into the environment and subsequent impact on ecosystems. Accurate and reliable quantification of DMA in environmental matrices such as water and soil is crucial for monitoring its fate and assessing potential risks. Dimethyl adipate-d4 (DMA-d4), a stable isotope-labeled analog of DMA, serves as an ideal internal standard for isotope dilution mass spectrometry (IDMS) methods, offering high accuracy and precision in environmental analysis.^{[3][4]} This document provides detailed application notes and protocols for the use of DMA-d4 in the environmental analysis of DMA.

Data Presentation

The use of DMA-d4 as an internal standard significantly improves the reliability of quantitative analysis by correcting for analyte losses during sample preparation and for variations in instrument response. The following tables summarize typical performance data for the analytical methods described below.

Table 1: Method Performance for GC-MS Analysis of Dimethyl Adipate in Water

Parameter	Value	Reference
Analyte	Dimethyl Adipate (DMA)	
Internal Standard	Dimethyl Adipate-d4 (DMA-d4)	
Matrix	Spiked River Water	[5]
Recovery	90.6% - 105.5%	[5]
Limit of Detection (LOD)	0.01 ng/mL	[5]
Limit of Quantification (LOQ)	0.035 µg/L - 0.19 µg/L	[6]
Linearity (r^2)	> 0.99	[6]
Relative Standard Deviation (RSD)	< 15%	[7]

Table 2: Method Performance for LC-MS/MS Analysis of Dimethyl Adipate in Soil

Parameter	Value	Reference
Analyte	Dimethyl Adipate (DMA)	
Internal Standard	Dimethyl Adipate-d4 (DMA-d4)	
Matrix	Spiked Loam Soil	
Recovery	85% - 115%	
Limit of Detection (LOD)	0.1 ng/g	
Limit of Quantification (LOQ)	0.5 ng/g	
Linearity (r^2)	> 0.995	[8]
Relative Standard Deviation (RSD)	< 10%	[8]

Experimental Protocols

Detailed methodologies for the analysis of DMA in environmental samples using DMA-d4 as an internal standard are provided below. These protocols are based on established methods for the analysis of similar compounds in various matrices.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Protocol 1: Determination of Dimethyl Adipate in Water by Isotope Dilution GC-MS

1. Scope: This method is applicable for the quantitative determination of dimethyl adipate in water samples, including river water, lake water, and wastewater.

2. Principle: DMA is extracted from the water sample using liquid-liquid extraction (LLE). DMA-d4 is added as an internal standard prior to extraction to correct for matrix effects and variations in the analytical procedure. The extract is then concentrated and analyzed by gas chromatography-mass spectrometry (GC-MS) in selected ion monitoring (SIM) mode.

3. Reagents and Materials:

- Dimethyl Adipate (DMA), analytical standard
- Dimethyl Adipate-d4 (DMA-d4), internal standard
- Dichloromethane (DCM), HPLC grade
- Sodium sulfate, anhydrous
- Methanol, HPLC grade
- Reagent water, LC-MS grade[\[12\]](#)
- Sample collection bottles, glass, with PTFE-lined caps
- Separatory funnel, 1 L
- Rotary evaporator
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

4. Procedure:

- 4.1. Sample Collection and Preservation:
 - Collect water samples in pre-cleaned glass bottles.
 - Store samples at 4°C and analyze within 7 days.
- 4.2. Preparation of Standards:
 - Prepare a stock solution of DMA (1 mg/mL) in methanol.
 - Prepare a stock solution of DMA-d4 (1 mg/mL) in methanol.
 - Prepare working standard solutions by serial dilution of the stock solutions to create a calibration curve (e.g., 1, 5, 10, 50, 100 ng/mL). Each calibration standard should contain a constant concentration of DMA-d4 (e.g., 20 ng/mL).
- 4.3. Sample Preparation and Extraction:
 - Measure 500 mL of the water sample into a 1 L separatory funnel.
 - Spike the sample with a known amount of DMA-d4 internal standard solution (e.g., to achieve a final concentration of 20 ng/mL).
 - Add 50 mL of DCM to the separatory funnel and shake vigorously for 2 minutes, periodically venting the pressure.
 - Allow the layers to separate for 10 minutes.
 - Drain the lower organic layer into a flask.
 - Repeat the extraction twice more with fresh 50 mL portions of DCM.
 - Combine the DCM extracts and dry by passing through a funnel containing anhydrous sodium sulfate.
 - Concentrate the extract to approximately 1 mL using a rotary evaporator at a temperature not exceeding 35°C.

- Transfer the concentrated extract to a 2 mL autosampler vial.
- 4.4. GC-MS Analysis:
 - GC Conditions:
 - Injector Temperature: 250°C
 - Oven Program: Start at 60°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Injection Volume: 1 µL, splitless mode.
 - MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - DMA: m/z 143, 111, 74
 - DMA-d4: m/z 147, 115, 74
- 4.5. Quantification:
 - Identify and integrate the peaks corresponding to DMA and DMA-d4.
 - Calculate the response factor (RF) for DMA relative to DMA-d4 for each calibration standard.
 - Calculate the average RF.

- Quantify the concentration of DMA in the sample using the following formula:
$$\text{Concentration_DMA} = (\text{Area_DMA} / \text{Area_DMA-d4}) * (\text{Concentration_DMA-d4} / \text{RF})$$

Protocol 2: Determination of Dimethyl Adipate in Soil by Isotope Dilution LC-MS/MS

1. Scope: This method is suitable for the determination of dimethyl adipate in soil and sediment samples.

2. Principle: DMA is extracted from the soil sample using accelerated solvent extraction (ASE) or ultrasonic extraction. DMA-d4 is added as an internal standard before extraction. The extract is cleaned up using solid-phase extraction (SPE) and analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) using multiple reaction monitoring (MRM).

3. Reagents and Materials:

- Dimethyl Adipate (DMA), analytical standard
- Dimethyl Adipate-d4 (DMA-d4), internal standard
- Acetonitrile, LC-MS grade[13]
- Methanol, LC-MS grade[13]
- Reagent water, LC-MS grade[12][13]
- Formic acid, LC-MS grade
- Ammonium acetate, LC-MS grade
- SPE cartridges (e.g., Oasis HLB)
- Centrifuge
- Ultrasonic bath or Accelerated Solvent Extractor (ASE)
- LC-MS/MS system with an electrospray ionization (ESI) source

4. Procedure:

- 4.1. Sample Collection and Preparation:

- Collect soil samples and store them at -20°C until analysis.
- Air-dry the soil sample, remove any large debris, and sieve through a 2 mm mesh.
- Homogenize the sieved soil.

- 4.2. Preparation of Standards:

- Prepare stock and working standard solutions as described in Protocol 1.

- 4.3. Sample Extraction:

- Weigh 10 g of the homogenized soil into a centrifuge tube or ASE cell.
- Spike the sample with the DMA-d4 internal standard solution.
- Add 20 mL of acetonitrile and vortex for 1 minute.
- Extract using one of the following methods:
 - Ultrasonic Extraction: Place the tube in an ultrasonic bath for 30 minutes.
 - Accelerated Solvent Extraction (ASE): Use acetonitrile as the extraction solvent with appropriate temperature and pressure settings.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Collect the supernatant.
- Repeat the extraction twice more with fresh acetonitrile.
- Combine the supernatants and concentrate to approximately 1 mL.

- 4.4. Solid-Phase Extraction (SPE) Cleanup:

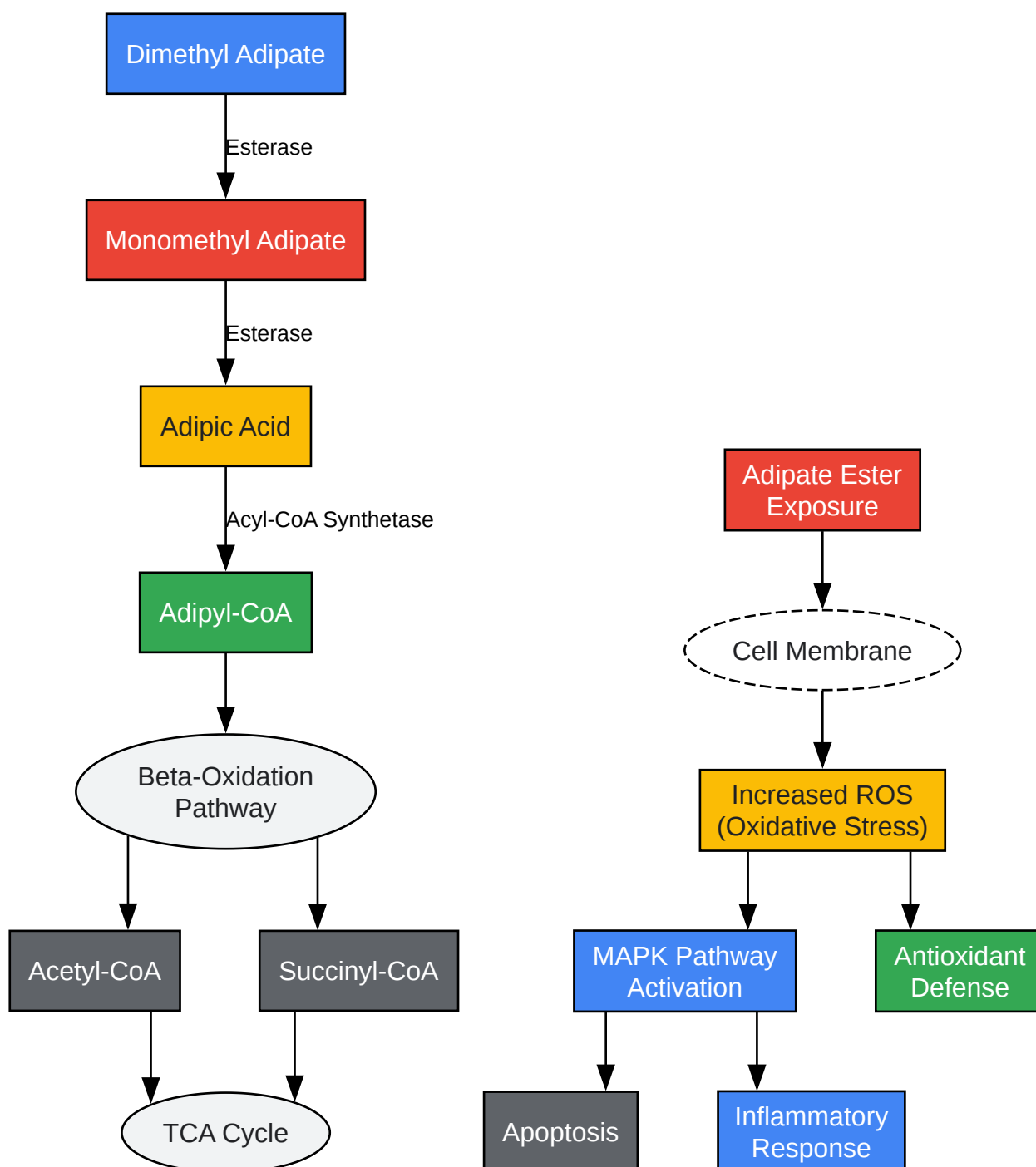
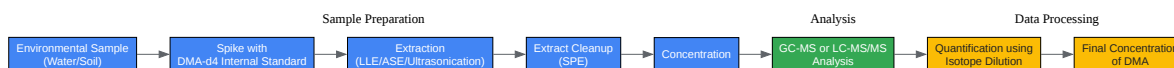
- Condition an SPE cartridge with 5 mL of methanol followed by 5 mL of reagent water.
- Load the concentrated extract onto the SPE cartridge.
- Wash the cartridge with 5 mL of 5% methanol in water.
- Elute the analytes with 10 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in 1 mL of the initial mobile phase.
- 4.5. LC-MS/MS Analysis:
 - LC Conditions:
 - Column: C18 column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water with 5 mM ammonium acetate.
 - Mobile Phase B: 0.1% Formic acid in methanol.
 - Gradient: Start with 10% B, ramp to 95% B over 8 minutes, hold for 2 minutes, and return to initial conditions.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
 - MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - MRM Transitions:
 - DMA: Precursor ion $[M+H]^+$ $\rightarrow$ Product ions
 - DMA-d4: Precursor ion $[M+H]^+$ $\rightarrow$ Product ions (Note: Specific MRM transitions should be optimized for the instrument used.)

- 4.6. Quantification:
 - Quantify DMA using the isotope dilution method as described in Protocol 1, using the peak areas from the MRM chromatograms.

Mandatory Visualization

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of dimethyl adipate in environmental samples using isotope dilution mass spectrometry.



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- To cite this document: BenchChem. [Application of Dimethyl Adipate-d4 in Environmental Analysis: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554209/docs#application-of-dimethyl-adipate-d4-in-environmental-analysis-a-comprehensive-guide]

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